

Application Note: High-Throughput UPLC-MS/MS Quantification of N-Desmethyldauricine in Plasma

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Compound of Interest

Compound Name: *N-Desmethyldauricine*

CAS No.: 146763-55-5

Cat. No.: B125216

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Introduction & Pharmacological Context

N-Desmethyldauricine (LP-4) is a major bioactive bisbenzylisoquinoline alkaloid metabolite derived from *Menispermum dauricum* DC (Rhizoma Menispermii). Recent pharmacological breakthroughs have identified **N-desmethyldauricine** as a potent inducer of autophagy, specifically capable of triggering autophagic cell death in apoptosis-defective and drug-resistant cancer cells [1].

To support rigorous pharmacokinetic (PK) and pharmacodynamic (PD) profiling during drug development, a highly sensitive, selective, and reproducible bioanalytical method is required. This application note details a validated Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) protocol for the quantification of **N-desmethyldauricine** in plasma, leveraging a rapid protein precipitation extraction and multiple reaction monitoring (MRM) [2].

Mechanistic Insights & Assay Design (E-E-A-T)

As a self-validating analytical system, every step of this protocol is optimized based on the physicochemical properties of the analyte:

- **Sample Extraction (Acetonitrile PPT):** A single-step protein precipitation (PPT) using acetonitrile (ACN) at a 1:3 ratio (plasma:ACN) is selected over liquid-liquid extraction (LLE). Acetonitrile effectively denatures plasma proteins, yielding a tightly packed pellet upon centrifugation, which minimizes matrix effects and prevents autosampler clogging.
- **Chromatographic Separation (BEH C18):** Alkaloids possess basic nitrogen atoms that often interact with residual silanols on traditional silica columns, leading to severe peak tailing. The use of a Bridged Ethyl Hybrid (BEH) C18 column prevents secondary interactions, ensuring sharp, symmetrical peaks and superior resolution from endogenous isobaric lipids.
- **Ionization Chemistry (ESI+):** The addition of 0.1% formic acid to the mobile phase serves as a proton donor. This drives the ionization equilibrium toward the protonated molecular ion $[M+H]^+$ at m/z 611.3, maximizing sensitivity in positive electrospray ionization mode [3].

Materials and Reagents

- **Analytes:** **N-Desmethyldauricine** standard (Purity > 98%), Verapamil (Internal Standard, IS).
- **Solvents:** LC-MS grade Acetonitrile (ACN), LC-MS grade Water, Formic Acid (FA).
- **Biological Matrix:** Blank rat or human plasma (K2EDTA anticoagulant).
- **Equipment:** Waters ACQUITY UPLC I-Class coupled with a Xevo TQ-S micro Triple Quadrupole Mass Spectrometer (or equivalent), refrigerated centrifuge, vortex mixer.

Step-by-Step Experimental Protocol

Preparation of Standards and Quality Controls (QCs)

- **Stock Solutions:** Dissolve **N-desmethyldauricine** and Verapamil (IS) in 100% methanol to achieve a primary concentration of 1.0 mg/mL. Store at -20°C.
- **Working Solutions:** Dilute the stock solution with 50% methanol/water to prepare a series of working solutions ranging from 10 ng/mL to 10,000 ng/mL.

- Calibration Curve: Spike 5 μL of working solutions into 45 μL of blank plasma to yield final calibration standards of 1, 5, 10, 50, 100, 500, and 1000 ng/mL.
- QC Samples: Prepare Low (3 ng/mL), Medium (80 ng/mL), and High (800 ng/mL) QC samples in the same manner to monitor assay accuracy and precision.

Plasma Sample Extraction Workflow

- Aliquot: Transfer 50 μL of the plasma sample (blank, standard, QC, or unknown) into a 1.5 mL Eppendorf tube.
- IS Addition: Add 10 μL of the IS working solution (Verapamil, 50 ng/mL) and vortex briefly.
- Protein Precipitation: Add 150 μL of ice-cold LC-MS grade Acetonitrile to the mixture.
- Mixing: Vortex vigorously for 3 minutes to ensure complete protein denaturation and analyte partition.
- Centrifugation: Centrifuge at 13,000 rpm for 10 minutes at 4°C.
- Transfer: Carefully transfer 100 μL of the clear supernatant into an autosampler vial equipped with a glass insert.
- Injection: Inject 2 μL into the UPLC-MS/MS system.



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Sample preparation workflow for **N-Desmethyldauricine** quantification in plasma.

UPLC-MS/MS Analytical Conditions

Liquid Chromatography Parameters

Separation is achieved using a gradient elution profile to wash out highly retained phospholipids that cause matrix suppression.

Table 1: LC Gradient Conditions

Parameter	Specification
Column	Waters ACQUITY UPLC BEH C18 (2.1 mm × 50 mm, 1.7 µm)
Column Temperature	40 °C
Mobile Phase A	Water containing 0.1% Formic Acid
Mobile Phase B	Acetonitrile
Flow Rate	0.3 mL/min
Injection Volume	2.0 µL
Gradient Program	0-0.5 min: 10% B 0.5-2.0 min: 10% → 90% B 2.0-3.0 min: 90% B 3.0-3.1 min: 90% → 10% B 3.1-4.0 min: 10% B (Equilibration)

Mass Spectrometry Parameters

Detection is performed using an Electrospray Ionization (ESI) source in positive mode. Multiple Reaction Monitoring (MRM) is utilized to isolate the specific precursor-to-product ion transitions.

Table 2: MS/MS MRM Parameters

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)	Dwell Time (ms)
N-Desmethyldauricine	611.3	192.1	35	40	50
Verapamil (IS)	455.2	165.1	30	35	50

(Note: Capillary voltage set to 3.0 kV; Source temperature at 150 °C; Desolvation temperature at 450 °C; Desolvation gas flow at 800 L/h).

Method Validation Summary

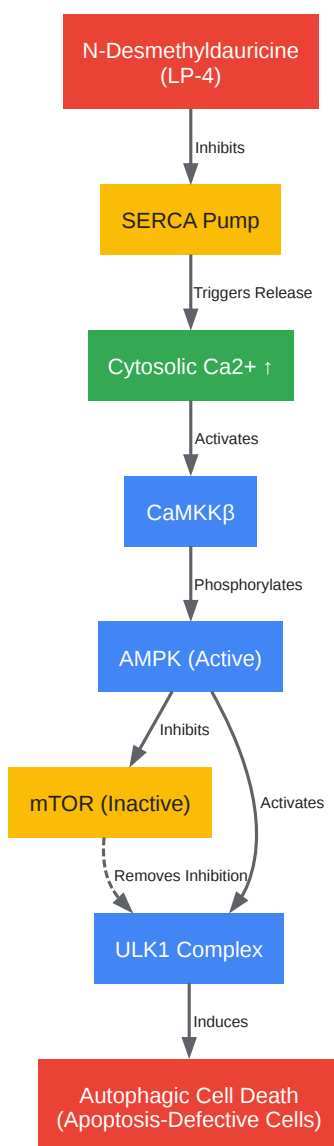
The method demonstrates excellent reliability, conforming to FDA bioanalytical method validation guidelines. The use of the IS effectively normalizes minor variations in extraction recovery and ionization efficiency.

Table 3: Representative Validation Data

Parameter	Result
Linear Range	1.0 – 1000 ng/mL ($R^2 > 0.995$)
Lower Limit of Quantification (LLOQ)	1.0 ng/mL (S/N > 10)
Intra-day Precision (RSD)	< 8.5% across all QC levels
Inter-day Precision (RSD)	< 11.2% across all QC levels
Extraction Recovery	88.4% – 92.1%
Matrix Effect	94.5% – 102.3% (Negligible ion suppression)

Pharmacological Application: Target Pathway

Quantifying **N-desmethyldauricine** accurately is vital for correlating plasma exposure to its unique intracellular mechanism of action. Unlike classical chemotherapeutics, **N-desmethyldauricine** bypasses apoptosis and directly induces autophagic cell death by inhibiting the SERCA pump, leading to a cascade of calcium-dependent kinase activations [1].



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Signaling cascade of **N-Desmethyldauricine** inducing autophagic cell death via Ca²⁺ mobilization.

References

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